

# use of fresh DMSO for TCS PIM-1 1 solubility

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## Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B1224100

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## Technical Support Center: TCS PIM-1 1

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the PIM-1 kinase inhibitor, **TCS PIM-1 1**.

## Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **TCS PIM-1 1**, with a focus on solubility problems.

Issue: Difficulty Dissolving **TCS PIM-1 1** or Precipitate Formation in Solution

- **Root Cause:** The most common reason for poor solubility of **TCS PIM-1 1** is the use of dimethyl sulfoxide (DMSO) that has absorbed moisture. DMSO is highly hygroscopic, meaning it readily absorbs water from the atmosphere. This absorbed water can significantly decrease the solubility of the compound.[\[1\]](#)[\[2\]](#)
- **Solution:**
  - **Use Fresh, Anhydrous DMSO:** Always use a fresh, unopened bottle of anhydrous or molecular sieves-dried DMSO to prepare your stock solution.[\[2\]](#)
  - **Proper Storage:** Store DMSO in a tightly sealed container in a dry environment to minimize moisture absorption.

- Sonication: If you still encounter solubility issues with fresh DMSO, gentle warming and sonication can aid in dissolution.[\[1\]](#)

#### Issue: Inconsistent Experimental Results

- Root Cause: Inconsistent results can stem from several factors, including inaccurate stock solution concentration due to incomplete dissolution, or degradation of the compound.
- Solution:
  - Ensure Complete Dissolution: Visually inspect your stock solution to ensure that all of the solid material has dissolved before making further dilutions.
  - Proper Storage of Stock Solutions: Aliquot your stock solution into smaller, single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the compound.[\[1\]](#) For long-term storage (up to 2 years), -80°C is recommended.[\[1\]](#)
  - Use Fresh Dilutions: Prepare fresh dilutions from your stock solution for each experiment.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **TCS PIM-1 1**?

A1: The recommended solvent for preparing stock solutions of **TCS PIM-1 1** is fresh, anhydrous dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)

Q2: Why is it critical to use fresh DMSO?

A2: DMSO is hygroscopic and readily absorbs moisture from the air. This absorbed water significantly reduces the solubility of **TCS PIM-1 1**, which can lead to incomplete dissolution and inaccurate concentration of your stock solution.[\[1\]](#)[\[2\]](#)

Q3: What are the storage conditions for the solid compound and stock solutions?

A3: The solid powder of **TCS PIM-1 1** should be stored at -20°C for up to 3 years.[\[1\]](#) Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 2 years or -20°C for up to 1 year.[\[1\]](#) It is important to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q4: What is the mechanism of action of **TCS PIM-1 1**?

A4: **TCS PIM-1 1** is a potent and selective ATP-competitive inhibitor of PIM-1 kinase.<sup>[1][3][4][5]</sup> It binds to the ATP-binding site of PIM-1, thereby blocking its kinase activity.<sup>[1]</sup> It shows high selectivity for PIM-1 over PIM-2 and MEK1/2.<sup>[1][3][4]</sup>

## Quantitative Data Summary

The solubility of **TCS PIM-1 1** in various solvents is summarized in the table below. Note that the solubility in DMSO can be significantly impacted by the presence of moisture.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	30 - 100	81.7 - 272.33	<sup>[1][3]</sup>
DMF	20	54.47	<sup>[3]</sup>
DMSO:PBS (pH 7.2) (1:4)	0.2	0.54	<sup>[3]</sup>
Water	<1 (Insoluble)	-	<sup>[2][6]</sup>
Ethanol	<1 (Insoluble)	-	<sup>[2][6]</sup>

## Experimental Protocols

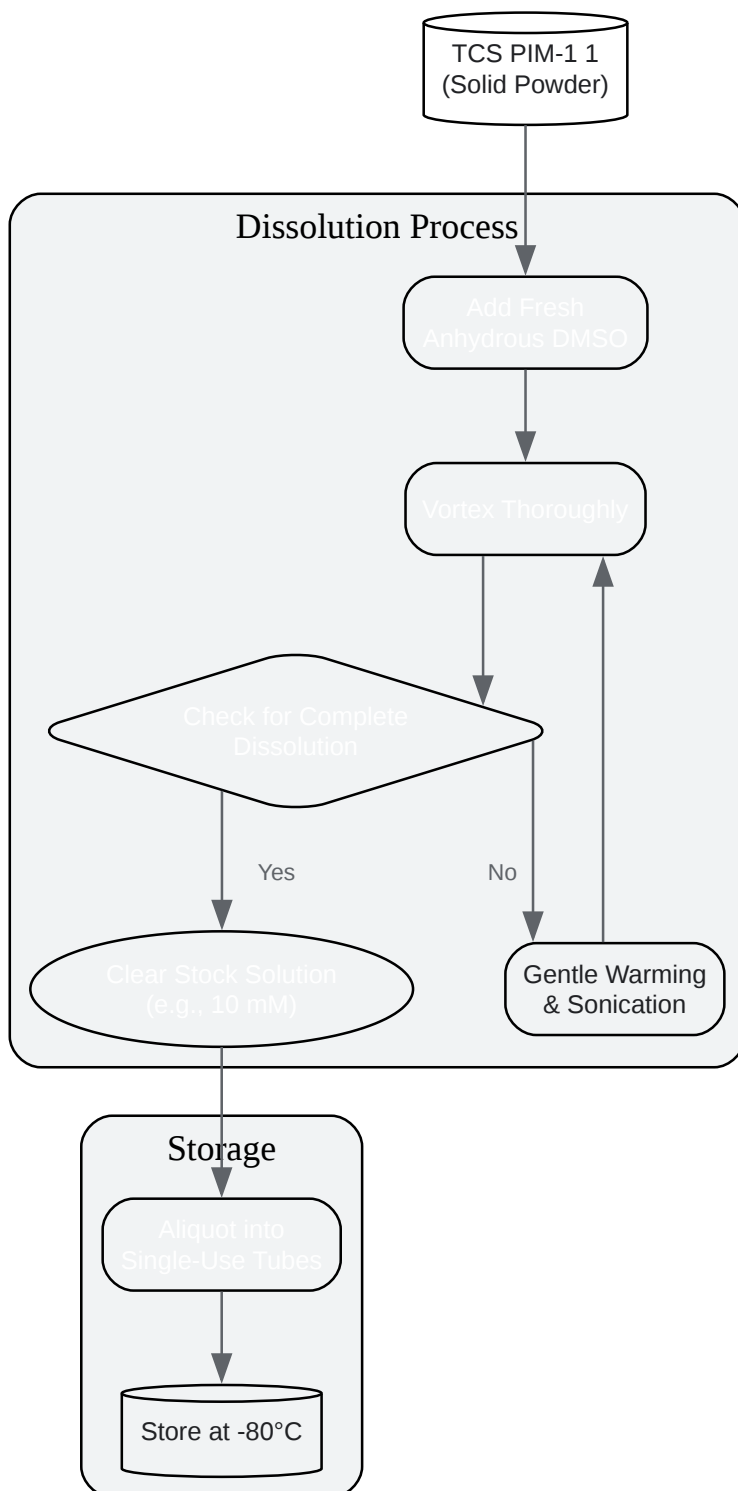
Protocol 1: Preparation of a 10 mM Stock Solution of **TCS PIM-1 1** in DMSO

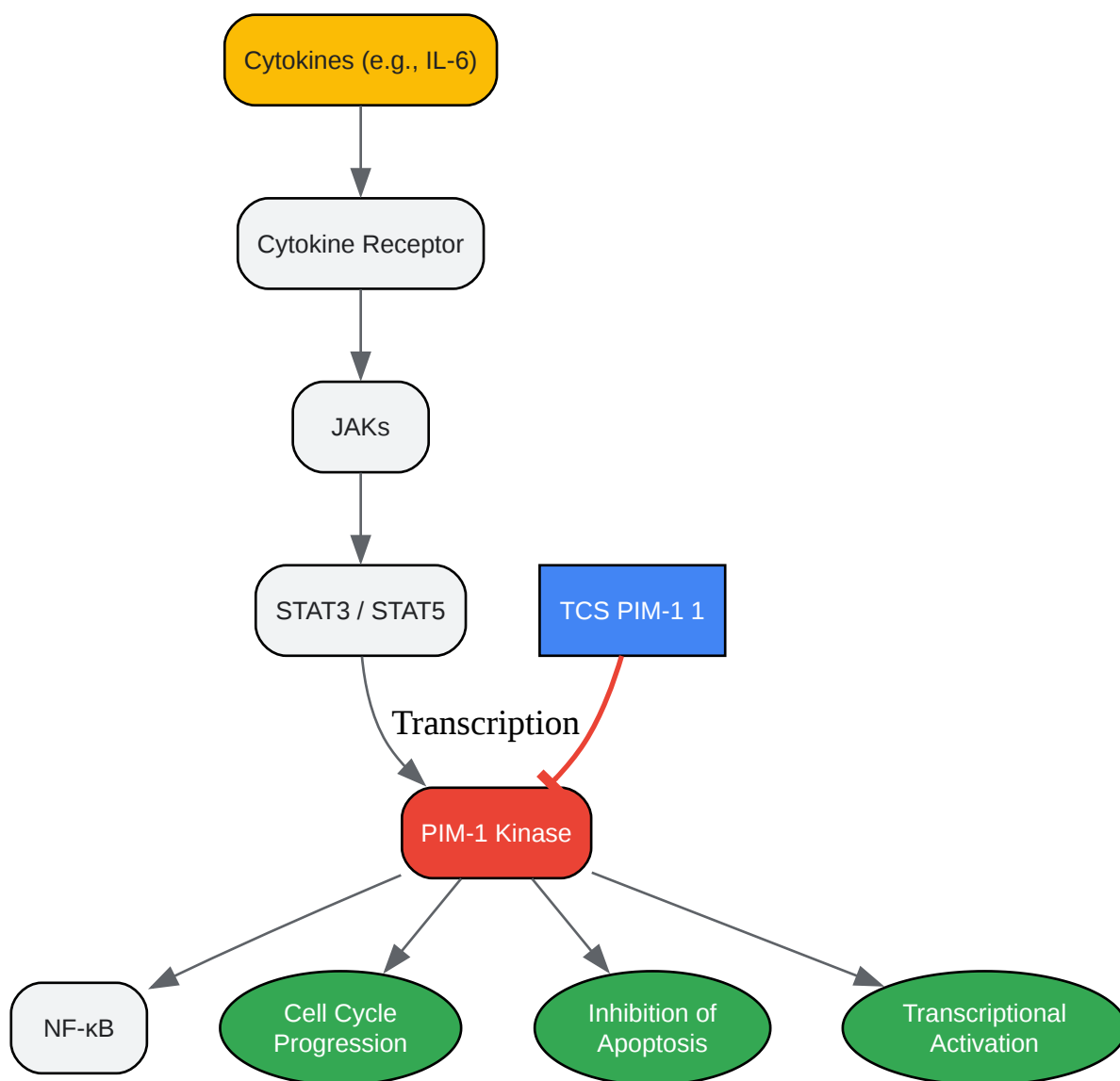
- Materials:
  - TCS PIM-1 1** powder (Molecular Weight: 367.2 g/mol )<sup>[3]</sup>
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
  - Vortexer

- Sonicator (optional)
- Procedure:
  1. Equilibrate the vial of **TCS PIM-1 1** powder to room temperature before opening to prevent condensation.
  2. To prepare a 10 mM stock solution, add 272.3  $\mu$ L of fresh, anhydrous DMSO to 1 mg of **TCS PIM-1 1** powder.
  3. Vortex the solution thoroughly to dissolve the compound.
  4. If necessary, gently warm the solution and sonicate until all the solid is dissolved.[\[1\]](#)
  5. Visually confirm that the solution is clear and free of any precipitate.
  6. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
  7. Store the aliquots at -80°C for long-term storage.[\[1\]](#)

## Visualizations

### Experimental Workflow: Dissolving TCS PIM-1 1





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